

An In-depth Technical Guide to the Physicochemical Properties of Methyl 2-iodoisonicotinate

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Compound of Interest

Compound Name: Methyl 2-iodoisonicotinate

Cat. No.: B144240

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-iodoisonicotinate is a halogenated pyridine derivative of significant interest in medicinal chemistry and drug discovery. Its structural motif, featuring an iodine atom at the 2-position of the pyridine ring and a methyl ester at the 4-position, makes it a versatile building block for the synthesis of a wide range of more complex molecules. The presence of the iodo-substituent provides a reactive handle for various cross-coupling reactions, enabling the introduction of diverse functional groups and the construction of novel molecular scaffolds. This technical guide provides a comprehensive overview of the known physicochemical properties of **Methyl 2-iodoisonicotinate**, along with insights into its synthesis and potential applications.

Core Physicochemical Properties

While extensive experimental data for **Methyl 2-iodoisonicotinate** is not readily available in publicly accessible literature, key identifiers and some physical characteristics have been established. This information is crucial for its handling, characterization, and application in a research and development setting.

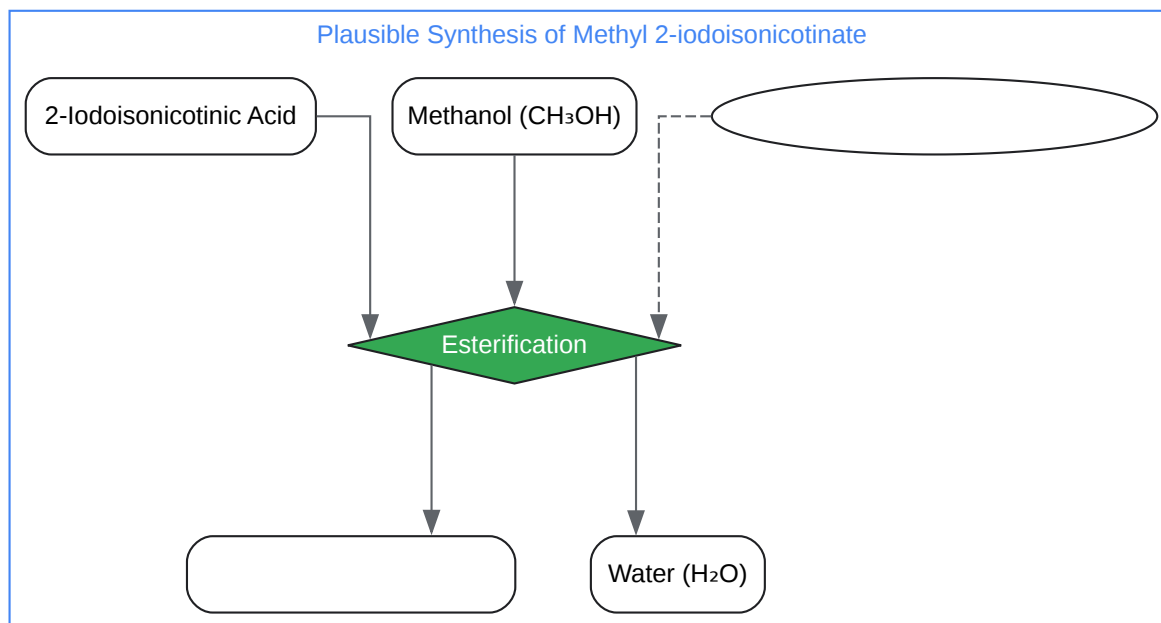
Property	Value	Reference
Chemical Name	Methyl 2-iodoisonicotinate	
Synonyms	2-Iodo-isonicotinic acid methyl ester	
CAS Number	134579-47-8	[1]
Molecular Formula	C ₇ H ₆ INO ₂	[1]
Molecular Weight	263.03 g/mol	[1]
Physical Form	Solid	
Storage Conditions	Keep in dark place, inert atmosphere, 2-8°C	[2]

Note: Quantitative data for properties such as melting point, boiling point, solubility, pKa, and logP are not yet publicly documented. Experimental determination of these parameters is recommended for any application requiring precise knowledge of these values.

Synthesis and Reactivity

The synthesis of **Methyl 2-iodoisonicotinate** typically involves the esterification of 2-iodoisonicotinic acid. While a detailed, peer-reviewed protocol specifically for the methylation of 2-iodoisonicotinic acid is not readily available, a general understanding can be derived from standard esterification procedures for related isonicotinic acid derivatives.

A plausible synthetic pathway is the Fischer esterification of 2-iodoisonicotinic acid with methanol in the presence of a strong acid catalyst, such as sulfuric acid.



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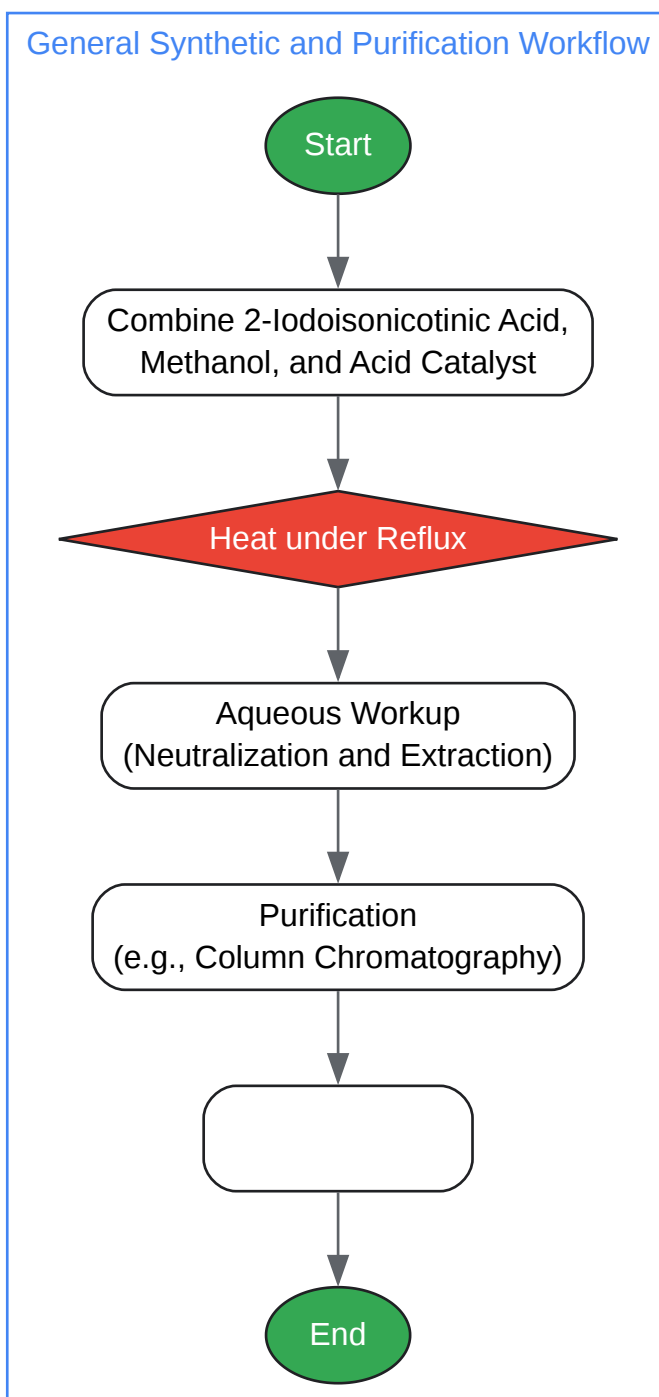
Caption: Plausible Fischer esterification route for the synthesis of **Methyl 2-iodoisonicotinate**.

The reactivity of **Methyl 2-iodoisonicotinate** is largely dictated by the carbon-iodine bond, which is susceptible to a variety of palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This reactivity allows for the facile introduction of aryl, vinyl, and alkynyl groups at the 2-position of the pyridine ring, making it a valuable intermediate in the synthesis of complex heterocyclic compounds.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Methyl 2-iodoisonicotinate** are not extensively published. However, based on general laboratory procedures for similar compounds, the following workflows can be proposed.

General Synthetic Workflow



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References

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- 2. 134579-47-8|Methyl 2-iodoisonicotinate|BLD Pharm [bldpharm.com]
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